

# Physicochemical Properties of Aluminum Nitrate Nonahydrate: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **aluminum nitrate** nonahydrate (Al(NO<sub>3</sub>)<sub>3</sub>·9H<sub>2</sub>O). The information presented herein is intended to support research, scientific, and drug development applications by offering detailed data, experimental methodologies, and visual representations of key chemical processes.

## **Core Physicochemical Data**

**Aluminum nitrate** nonahydrate is a white, crystalline solid that is highly soluble in water.[1] It is a strong oxidizing agent with a range of applications, including in catalysis, as a nitrating agent, and in the production of alumina.[1][2] The quantitative physicochemical properties of **aluminum nitrate** nonahydrate are summarized in the table below for easy reference and comparison.

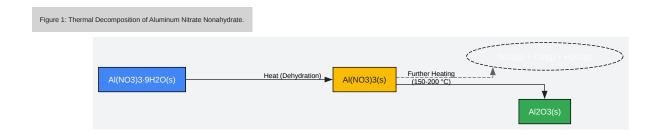


Property	Value	References
Molecular Formula	Al(NO3)3·9H2O	[2][3]
Molecular Weight	375.13 g/mol	[3][4]
Appearance	White, hygroscopic crystals or crystalline powder	[2][3]
Melting Point	72.8 - 73.9 °C	[2][3][5]
Boiling Point	135 - 150 °C (decomposes)	[2][3][6][7]
Decomposition Temperature	150 - 200 °C	[8]
Density	1.72 g/cm <sup>3</sup>	[2][7][9]
Bulk Density	880 kg/m <sup>3</sup>	[10]
Solubility in Water	67.3 g/100 mL	[2][7]
73.9 g/100 mL at 20 °C	[7]	
63.7 g/100 mL at 25 °C		_
419 g/L at 20 °C	[8]	_
Solubility in Other Solvents	Soluble in acetone and alcohols	[1][11]
Methanol: 14.45 g/100 mL	[2][7]	
Ethanol: 8.63 g/100 mL	[2][7]	_
pH of Aqueous Solution	2.0 - 4.0 (50 g/L at 20 °C)	[10][12]
2.5 - 3.5 (50 g/L at 25 °C)	[3][9][13]	

# **Thermal Decomposition Pathway**

Upon heating, **aluminum nitrate** nonahydrate undergoes a multi-step decomposition process. Initially, the hydrated water is evolved, followed by the decomposition of the nitrate salt to form aluminum oxide, nitrogen dioxide, and oxygen.[14][15] This process is critical for applications involving the synthesis of alumina and other aluminum compounds.





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Figure 1: Thermal Decomposition of **Aluminum Nitrate** Nonahydrate.

### **Experimental Protocols**

The following sections detail standardized methodologies for determining the key physicochemical properties of **aluminum nitrate** nonahydrate.

### **Determination of Melting Point**

The melting point of **aluminum nitrate** nonahydrate can be determined using a capillary melting point apparatus.

#### Methodology:

- A small, finely powdered sample of aluminum nitrate nonahydrate is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.



### **Determination of Density**

The density of **aluminum nitrate** nonahydrate crystals can be determined using the liquid displacement method.[16][17][18]

#### Methodology:

- The mass of a dry pycnometer (a flask of known volume) is accurately measured.
- The pycnometer is filled with a non-reactive liquid of known density (e.g., toluene) in which aluminum nitrate is insoluble, and the total mass is measured.
- The pycnometer is emptied and dried, and a known mass of aluminum nitrate nonahydrate crystals is added.
- The non-reactive liquid is added to the pycnometer containing the crystals until it is full, and the total mass is measured.
- The density of the aluminum nitrate nonahydrate is calculated using the formula: ρ =
  (m sample \* ρ liquid) / (m pycnometer+liquid m pycnometer+sample+liquid + m sample)

### **Determination of Solubility in Water**

The solubility of **aluminum nitrate** nonahydrate in water can be determined by preparing a saturated solution at a specific temperature and measuring the concentration of the dissolved salt.[19][20]

#### Methodology:

- An excess amount of aluminum nitrate nonahydrate is added to a known volume of deionized water in a temperature-controlled water bath.
- The solution is stirred for a sufficient time to ensure equilibrium is reached and a saturated solution is formed.
- A known volume of the clear, saturated supernatant is carefully withdrawn using a pipette.



- The withdrawn sample is weighed, and then the water is evaporated by heating in an oven until a constant weight of the dry salt is obtained.
- The solubility is calculated as the mass of the dissolved salt per 100 mL of water.

### **Determination of pH of Aqueous Solution**

The pH of an aqueous solution of **aluminum nitrate** nonahydrate is determined using a calibrated pH meter.[21][22][23]

#### Methodology:

- A solution of a specific concentration (e.g., 50 g/L) is prepared by dissolving a known mass of aluminum nitrate nonahydrate in a known volume of deionized water.
- The pH meter is calibrated using standard buffer solutions of known pH (e.g., pH 4, 7, and 10).
- The calibrated pH electrode is rinsed with deionized water and then immersed in the prepared aluminum nitrate nonahydrate solution.
- The pH reading is allowed to stabilize before being recorded. The hydrolysis of the Al<sup>3+</sup> ion in water results in an acidic solution.[12]

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